

# Physical and chemical properties of 3-Dimethylaminomethyl-benzylamine

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## Compound of Interest

Compound Name: *3-Dimethylaminomethyl-benzylamine*

Cat. No.: *B1340853*

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## An In-depth Technical Guide to 3-Dimethylaminomethyl-benzylamine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Dimethylaminomethyl-benzylamine**, with the CAS number 246258-97-9, is a substituted aromatic amine. Its structure, featuring a benzylamine core with a dimethylaminomethyl substituent at the meta position, makes it a molecule of interest for various applications in organic synthesis and potentially in the development of novel compounds with biological activity. This technical guide provides a comprehensive overview of the known physical and chemical properties, a plausible synthetic approach, and safety considerations for this compound. Due to the limited availability of data in public domains, some properties and experimental details are based on structurally related compounds.

## Physical and Chemical Properties

While specific experimental data for **3-Dimethylaminomethyl-benzylamine** is scarce, some general properties have been reported. The information available is summarized in the table below. For context, properties of the related compound N,N-Dimethylbenzylamine are also provided where available, as they may offer some indication of the expected characteristics.

Table 1: Physical and Chemical Properties of **3-Dimethylaminomethyl-benzylamine** and Related Compounds

Property	3-Dimethylaminomethyl-benzylamine	N,N-Dimethylbenzylamine (for comparison)	Source
CAS Number	246258-97-9	103-83-3	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>2</sub>	C <sub>9</sub> H <sub>13</sub> N	[2]
Molecular Weight	164.25 g/mol	135.21 g/mol	[2]
Physical Form	Solid	Colorless to light yellow liquid	[1]
Boiling Point	Data not available	180-183 °C	[3]
Melting Point	Data not available	-75 °C	[3]
Density	Data not available	0.90 g/cm <sup>3</sup> at 20 °C	[3]
Solubility	Data not available	8 g/L in water	[3]
Vapor Pressure	Data not available	2.4 hPa at 20 °C	[3]
Flash Point	Data not available	55 °C	[3]
Autoignition Temperature	Data not available	410 °C	[3]

## Chemical Reactivity

The chemical reactivity of **3-Dimethylaminomethyl-benzylamine** is dictated by the presence of both a primary and a tertiary amine, as well as the aromatic ring.

- **Basicity:** Like other amines, it is expected to be basic and will react with acids to form salts.
- **N-Alkylation and N-Acylation:** The primary amine group is susceptible to reactions such as alkylation and acylation.

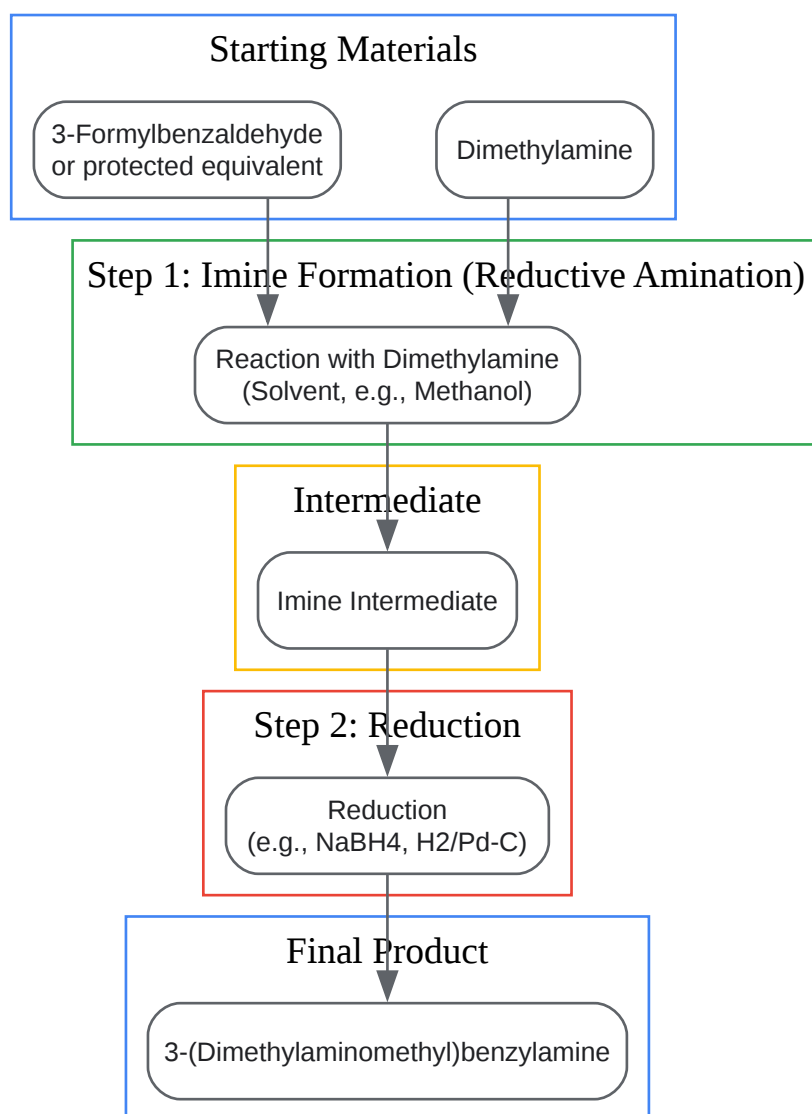
- Reactions of the Tertiary Amine: The tertiary dimethylamino group can undergo quaternization reactions with alkyl halides.
- Electrophilic Aromatic Substitution: The benzene ring can undergo electrophilic substitution reactions, with the substitution pattern influenced by the existing activating groups.
- Directed Ortho-Metalation: The dimethylaminomethyl group can direct ortho-lithiation when treated with strong bases like butyl lithium, allowing for further functionalization of the aromatic ring.<sup>[4]</sup>

## Synthesis

A specific, detailed experimental protocol for the synthesis of **3-Dimethylaminomethyl-benzylamine** is not readily available in the reviewed literature. However, a plausible synthetic route can be devised based on general methods for the synthesis of substituted benzylamines. One common approach is the reductive amination of a suitable aldehyde with an amine. An alternative is the reaction of a benzyl halide with the appropriate amine.

A potential synthetic pathway for **3-Dimethylaminomethyl-benzylamine** could involve the reaction of 3-formyl-N,N-dimethylbenzylamine with ammonia or a protected form of ammonia, followed by reduction. Alternatively, starting from 3-(bromomethyl)benzylamine, a reaction with dimethylamine could yield the final product.

Below is a generalized workflow for the synthesis of a substituted N,N-dimethylbenzylamine, which could be adapted for **3-Dimethylaminomethyl-benzylamine**.



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Figure 1: A generalized workflow for the synthesis of **3-Dimethylaminomethyl-benzylamine** via reductive amination.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis and characterization of **3-Dimethylaminomethyl-benzylamine** are not available in the public domain. Researchers wishing to prepare this compound would need to adapt general procedures for the synthesis of substituted benzylamines. A general protocol for reductive amination is provided below as a starting point.

#### General Protocol for Reductive Amination:

- **Imine Formation:** Dissolve the aldehyde (1 equivalent) in a suitable solvent (e.g., methanol, ethanol, or dichloromethane). Add the amine (1-1.2 equivalents) and stir the mixture at room temperature. The reaction progress can be monitored by techniques such as TLC or GC-MS.
- **Reduction:** Once imine formation is complete, cool the reaction mixture in an ice bath. Add a reducing agent (e.g., sodium borohydride, sodium triacetoxyborohydride) portion-wise, maintaining a low temperature.
- **Work-up:** After the reduction is complete (as monitored by TLC or GC-MS), quench the reaction by the slow addition of water or a dilute acid. Extract the product with an appropriate organic solvent.
- **Purification:** Wash the combined organic layers with brine, dry over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), and concentrate under reduced pressure. The crude product can then be purified by column chromatography or distillation.

Note: This is a generalized protocol and the specific conditions (solvent, temperature, reaction time, and purification method) would need to be optimized for the synthesis of **3-**

**Dimethylaminomethyl-benzylamine.**

## Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or any involvement in signaling pathways of **3-Dimethylaminomethyl-benzylamine**.

However, the broader class of substituted benzylamines and compounds containing the N,N-dimethylaminomethyl moiety have been investigated for a range of biological activities. For instance, some aminobenzyl-naphthols have shown bioactivity against *Candida albicans*[5]. The biological effects of such compounds are often dependent on the overall substitution pattern of the molecule. Further research would be required to determine if **3-Dimethylaminomethyl-benzylamine** possesses any significant biological properties.

## Safety and Handling

According to the available Safety Data Sheet (SDS), **3-Dimethylaminomethyl-benzylamine** is considered an irritant.[6] The toxicological properties of this compound have not been fully investigated.[6] Therefore, it should be handled with care in a well-ventilated area or a chemical fume hood.[6] Standard personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn.[6] In case of contact with skin or eyes, the affected area should be rinsed immediately and thoroughly with water.[6]

Table 2: Hazard Information for **3-Dimethylaminomethyl-benzylamine**

Hazard Statement	Precautionary Statement	Source
May be harmful by ingestion and inhalation.	Wear protective gloves/protective clothing/eye protection/face protection.	[6]
Material is irritating to mucous membranes and upper respiratory tract.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do - continue rinsing.	[6]

## Conclusion

**3-Dimethylaminomethyl-benzylamine** is a chemical compound for which detailed experimental data is limited in the public domain. This guide has compiled the available information on its physical and chemical properties, proposed a plausible synthetic route based on established chemical reactions, and outlined the known safety considerations. Further experimental investigation is necessary to fully characterize this molecule and to explore its potential applications in research and development. Researchers should proceed with caution, employing standard laboratory safety practices when handling this compound.

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